

Iguratimod long-term efficacy and safety data

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Compound Focus: Iguratimod

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Long-Term Efficacy in Rheumatoid Arthritis

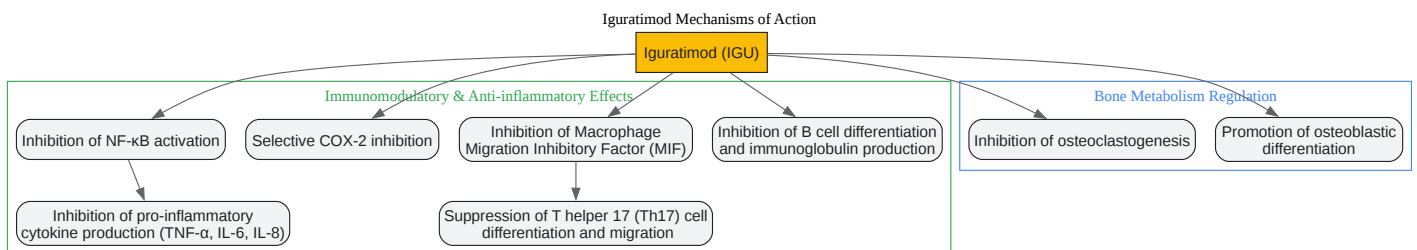
Clinical trials demonstrate that **iguratimod** is effective both as a monotherapy and in combination with other drugs for managing RA over the long term.

Study Description	Treatment Regimen	Primary Efficacy Endpoint (ACR20)	Other Efficacy Outcomes	Safety Findings
24-week double-blind trial (c. 2013) [1] [2]	Iguratimod + MTX vs. Placebo + MTX	69.5% (IGU+MTX) vs. 30.7% (Placebo+MTX) at Week 24	ACR50: 38.4%; ACR70: 17.1% (IGU+MTX)	Incidence of AEs: 80.5% (IGU+MTX) vs. 75.0% (Placebo+MTX); No significant difference
52-week open-label extension [1]	Long-term Iguratimod + MTX	71.3% at Week 52	ACR50: 49.4%; ACR70: 23.8% at Week 52	Not specified in excerpt

Study Description	Treatment Regimen	Primary Efficacy Endpoint (ACR20)	Other Efficacy Outcomes	Safety Findings
Retrospective study in Palindromic Rheumatism (2025) [3]	Iguratimod (25 mg twice daily) ± MTX	N/A (Different disease)	Significant reduction in attack frequency; Prolonged remission duration; Shortened attack duration	One discontinuation due to gastric upset; Favorable safety profile

Iguratimod's Mechanisms of Action

Iguratimod works through multiple pathways to suppress inflammation and modulate the immune response. The diagram below summarizes its key mechanisms.



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Detailed Experimental Protocols

The efficacy data is derived from rigorous clinical trial methodologies:

- **Double-Blind, Comparative Study (with MTX) [1]:**
 - **Design:** Placebo-controlled, double-blind, 24-week study followed by a 28-week open-label extension.
 - **Participants:** 165 patients in the **iguratimod**+MTX group, 88 in the placebo+MTX group.
 - **Intervention:** Oral **iguratimod** (25 mg/day for 4 weeks, then 50 mg/day) or matching placebo, in addition to stable weekly MTX (6-8 mg). All patients received folic acid.
 - **Outcome Measures:** Primary endpoint was ACR20 response rate at 24 weeks. Secondary endpoints included ACR50 and ACR70.
- **Retrospective Study (in Palindromic Rheumatism) [3]:**
 - **Design:** Retrospective analysis of patient records and follow-up.
 - **Participants:** 32 patients with PR refractory to MTX and/or hydroxychloroquine.
 - **Intervention:** Switched to **iguratimod** 25 mg twice daily, either alone or combined with MTX 10 mg weekly.
 - **Outcome Measures:** Primary outcomes were the frequency and duration of attacks over three months. Remission was stringently defined.

Key Takeaways for Professionals

- **Expanding Therapeutic Potential:** While approved for RA, high-quality evidence from a 2025 study shows **iguratimod** is effective for refractory **Palindromic Rheumatism (PR)**, significantly reducing attack frequency and duration [3]. Preclinical studies also suggest potential in **Secondary Progressive Multiple Sclerosis** by suppressing Th17 cell migration and IL-6 production from glial cells [4], and in **Ankylosing Spondylitis** through mechanisms targeting IL-17, TNF- α , and COX-2/PGE2 pathways [5].
- **Consistent Safety Profile:** Across studies, **iguratimod** exhibits a **favorable and consistent safety profile**. The most common adverse events are gastrointestinal, with low rates of serious events and discontinuation [3] [1] [2].

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